

Technical Guide: Solubility & Handling of 5-Ethyl-2-methylpiperidine Hydrochloride[1]

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Compound of Interest

Compound Name: 5-Ethyl-2-methylpiperidine
hydrochloride

CAS No.: 68711-96-6

Cat. No.: B13280346

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Executive Summary

5-Ethyl-2-methylpiperidine Hydrochloride (also known as Copellidine HCl) serves as a structurally rigid, lipophilic amine building block.[1] Unlike simple piperidine salts, the presence of C2-methyl and C5-ethyl substituents introduces significant steric bulk and lipophilicity.[1] This modification alters its solubility thermodynamics, making it more soluble in chlorinated organic solvents than its unsubstituted counterparts while retaining high water solubility. This guide outlines the solubility limits, recrystallization protocols, and thermodynamic mechanisms governing its behavior in laboratory environments.

Chemical Profile & Properties[1][2][3][4][5][6]

Property	Detail
IUPAC Name	5-Ethyl-2-methylpiperidine hydrochloride
Common Name	Copellidine Hydrochloride
CAS Number	104-89-2 (Free Base); 1807937-86-5 (cis-isomer HCl)
Molecular Formula	C ₈ H ₁₇ N ^{[1][2][3]} · HCl
Molecular Weight	163.69 g/mol (Salt); 127.23 g/mol (Free Base)
Physical State	White to off-white crystalline solid
Stereochemistry	Exists as cis and trans diastereomers. ^[1] Commercial supplies are often mixtures unless specified. ^[1]
Hygroscopicity	Moderate. ^{[1][4]} The salt can absorb atmospheric moisture, leading to "oiling out."

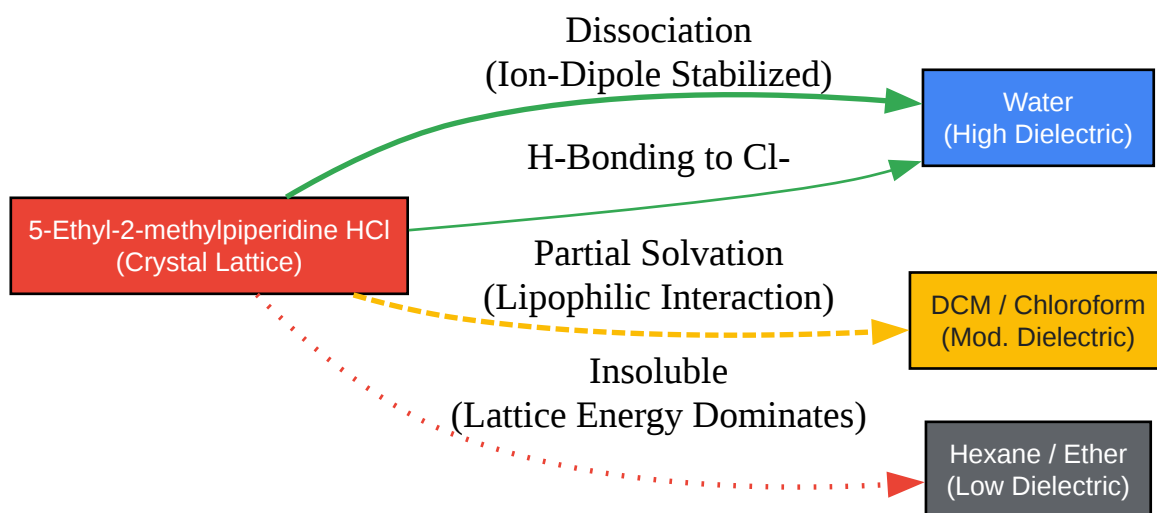
Solubility Thermodynamics

The solubility of 5-Ethyl-2-methylpiperidine HCl is governed by two competing domains within the molecule:

- **Ionic Head Group (Piperidinium Chloride):** Provides high lattice energy and strong interactions with polar protic solvents (Water, Methanol) via ion-dipole forces.^[1]
- **Lipophilic Tail (C8 Carbon Skeleton):** The ethyl and methyl groups disrupt the crystal lattice packing compared to unsubstituted piperidine, lowering the melting point and increasing solubility in moderately polar organic solvents like Dichloromethane (DCM) and Chloroform.^[1]

Mechanism of Dissolution (Graphviz Visualization)

The following diagram illustrates the solvation shell competition that dictates solubility in different media.



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Figure 1: Solvation dynamics showing the competition between lattice energy and solvent interaction.

Solubility Data Table

The following data consolidates experimental observations and homologous series estimations for the Hydrochloride salt at 25°C.

Solvent	Solubility Rating	Estimated Conc. (mg/mL)	Technical Notes
Water	Freely Soluble	> 100 mg/mL	Forms a clear, acidic solution (pH ~4-5).[1]
Methanol	Very Soluble	> 80 mg/mL	Excellent solvent for initial dissolution before recrystallization.[1]
Ethanol	Soluble	30 - 60 mg/mL	Solubility decreases significantly with temperature; ideal for recrystallization.[1]
DCM	Moderately Soluble	10 - 25 mg/mL	Higher than unsubstituted piperidine HCl due to alkyl groups.[1] Useful for extraction.
Acetone	Sparingly Soluble	< 5 mg/mL	Often causes the salt to "oil out" if moisture is present.[1]
Diethyl Ether	Insoluble	< 1 mg/mL	Primary anti-solvent for precipitation.
Hexane	Insoluble	< 0.1 mg/mL	Used to wash crystals to remove non-polar impurities.[1]

Experimental Protocols

Protocol A: Recrystallization (Purification)

The most common impurity in commercial samples is the trans-isomer or oxidation byproducts.

[1] The HCl salt is best purified using a Two-Solvent System (Ethanol/Ether).[1]

Reagents:

- Crude 5-Ethyl-2-methylpiperidine HCl
- Absolute Ethanol (Solvent A)
- Diethyl Ether (Solvent B - Anti-solvent)

Procedure:

- **Dissolution:** Place 1.0 g of crude salt in a 50 mL Erlenmeyer flask. Add boiling Ethanol dropwise (approx. 3-5 mL) with constant stirring until the solid just dissolves. Do not add excess solvent.^[1]
- **Filtration (Optional):** If insoluble particles remain, perform a hot filtration through a pre-warmed glass frit.^{[1][5]}
- **Cloud Point:** Remove from heat. Add Diethyl Ether dropwise to the hot solution until a faint, persistent cloudiness appears.
- **Clarification:** Add 1-2 drops of Ethanol to clear the solution.^[1]
- **Crystallization:** Cover the flask and allow it to cool slowly to room temperature undisturbed. Once ambient, place in an ice bath (0°C) for 2 hours.
- **Isolation:** Filter the white needles via vacuum filtration. Wash the cake with cold Ether (2 x 5 mL).
- **Drying:** Dry under high vacuum at 40°C to remove solvent traces.^[1]

Protocol B: Free Base Liberation (Solvent Switching)

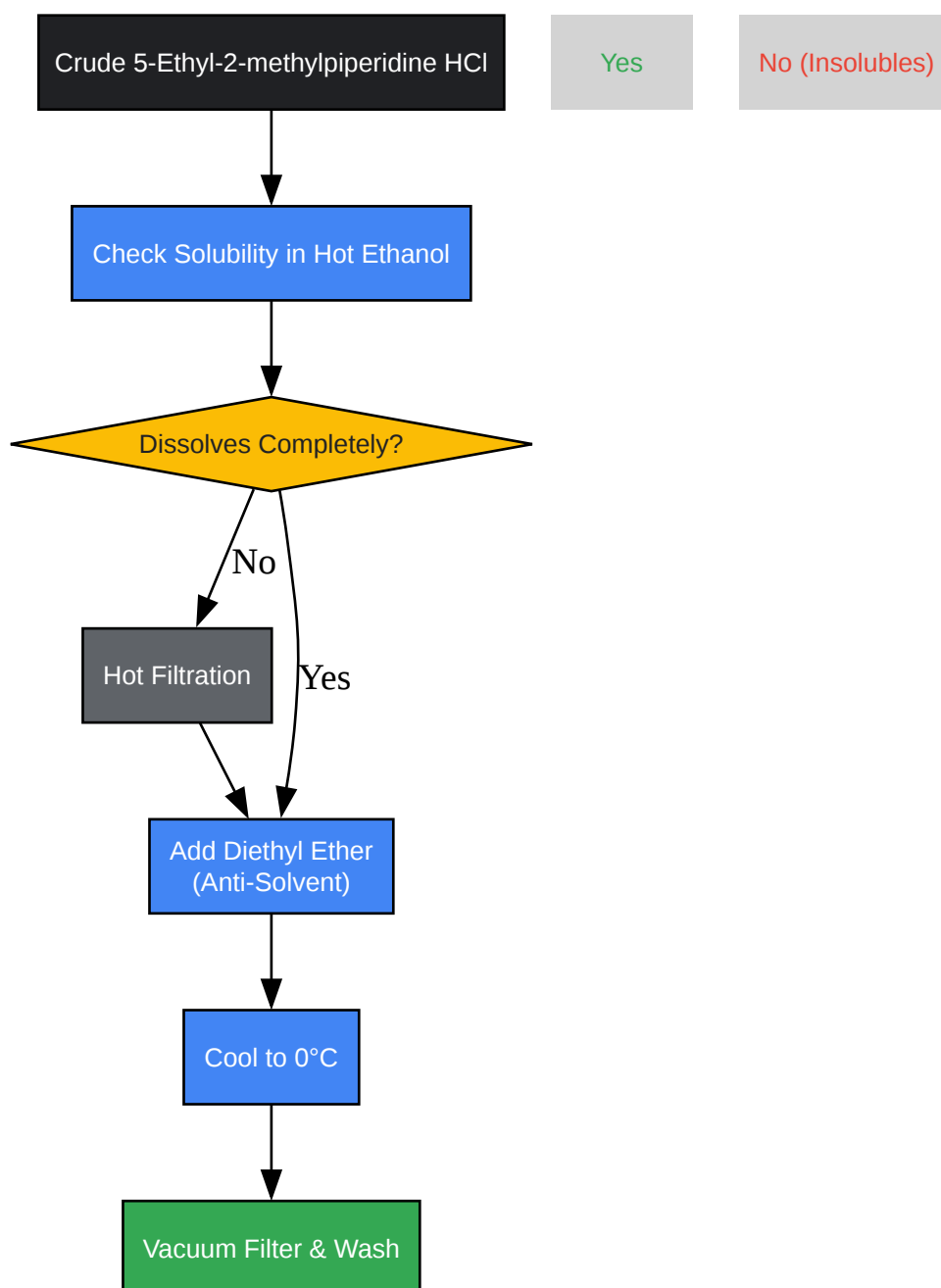
For applications requiring the amine in non-polar solvents (e.g., Toluene), convert the salt to the free base.

Procedure:

- Dissolve the HCl salt in minimal Water (10 mL/g).^[1]

- Add 2M NaOH solution until pH > 12. The solution will become cloudy as the free base oils out.
- Extract 3x with Dichloromethane (DCM) or Diethyl Ether.[\[1\]](#)
- Dry the organic layer over Anhydrous Na₂SO₄.[\[1\]](#)
- Concentrate in vacuo to yield the colorless liquid free base (bp ~163°C).

Workflow Diagram: Purification Decision Tree



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Figure 2: Decision tree for the purification of the hydrochloride salt.

Practical Applications & Troubleshooting

Handling "Oiling Out"

A common issue with alkyl-piperidine salts is "oiling out" (forming a second liquid phase) instead of crystallizing.[1]

- Cause: Often due to residual water or cooling too rapidly.[1]
- Solution: Re-heat the mixture to dissolve the oil. Add a seed crystal of the pure salt. Scratch the glass surface with a rod.[6] Ensure the solvent system is anhydrous (use dry Ethanol).[1]

Isomer Separation

If specific stereochemistry (cis vs trans) is required:

- Fractional Crystallization: The cis-isomer HCl salt typically has a higher lattice energy and less solubility than the trans-isomer.[1] Repeated recrystallization from Ethanol/Acetone can enrich the cis-isomer.
- Chromatography: Convert to the free base and purify on silica gel (eluent: DCM/MeOH/NH₄OH) before re-forming the salt.[1]

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